

Application Note: 3-(3-Hydroxypropyl)-1,3-dimethylurea in Advanced Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 3-(3-hydroxypropyl)-1,3-dimethylurea
CAS No.: 25064-50-0
Cat. No.: B6166648

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Introduction & Chemical Profiling

3-(3-Hydroxypropyl)-1,3-dimethylurea (CAS No. 25064-50-0) is a highly specialized, unsymmetrical urea derivative utilized as a critical building block in modern drug discovery and development[1]. With a molecular formula of C

H

N

O

and a molecular weight of 146.19 g/mol, this intermediate provides a unique combination of a rigid hydrogen-bonding core and a flexible, reactive aliphatic chain[2].

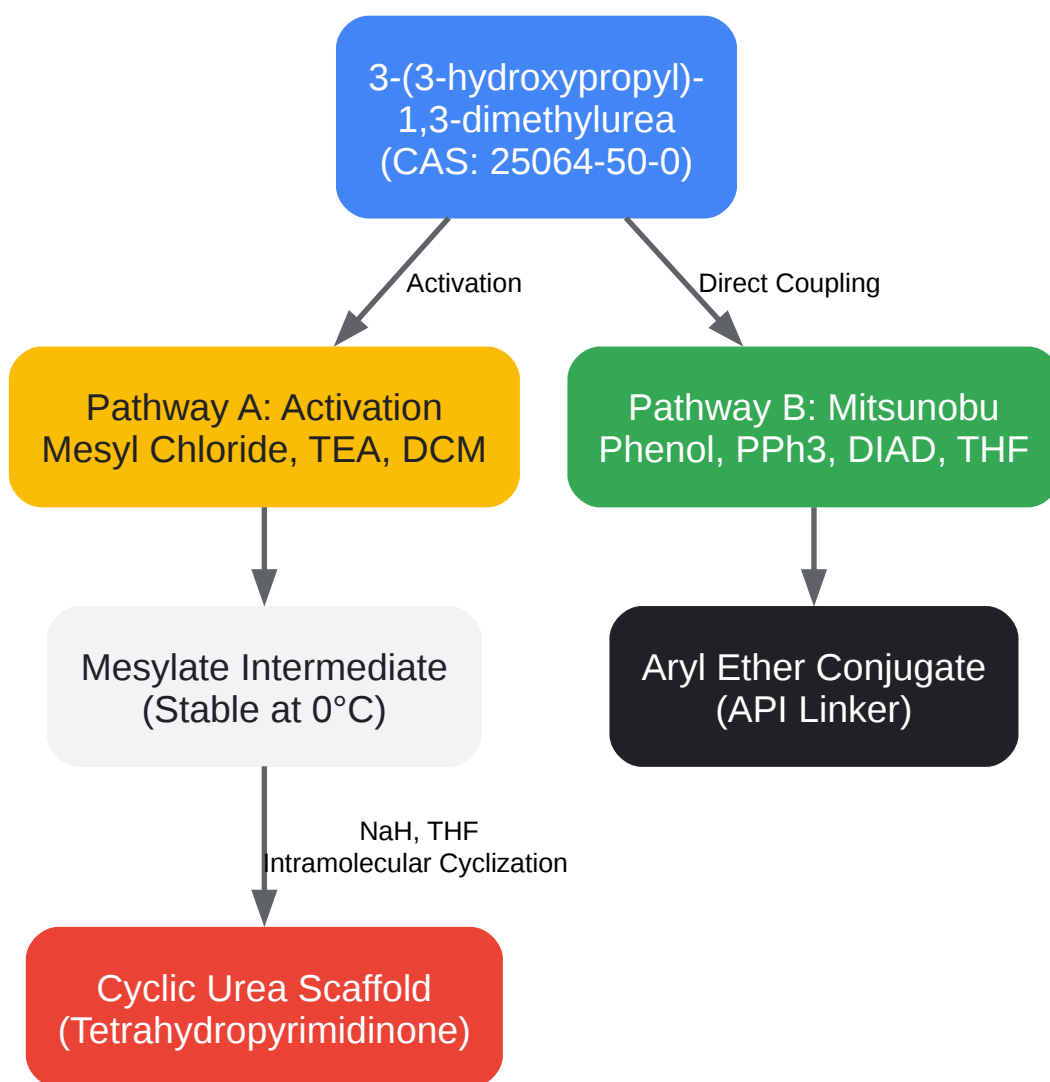
While its parent compound, 1,3-dimethylurea, is widely employed in the synthesis of xanthines (e.g., caffeine, theophylline) and various pharmaceuticals[3], the addition of the 3-

hydroxypropyl moiety transforms the molecule into a bifunctional scaffold. This structural modification allows researchers to leverage the urea core for target engagement while utilizing the terminal hydroxyl group for linker attachment or cyclization[4].

Mechanistic Utility in Drug Design

The strategic value of **3-(3-hydroxypropyl)-1,3-dimethylurea** lies in its dual reactivity profile:

- **The N,N'-Dimethylurea Core:** Acts as a stable, non-basic hydrogen bond acceptor and donor. In medicinal chemistry, this motif is frequently incorporated into kinase inhibitors and GPCR antagonists to improve aqueous solubility and metabolic stability.
- **The 3-Hydroxypropyl Arm:** Serves as a versatile synthetic handle. The primary alcohol can be readily activated (via mesylation, tosylation, or halogenation) to facilitate nucleophilic substitution. Furthermore, intramolecular cyclization of the activated arm yields functionalized tetrahydropyrimidin-2-one (DMPU-like) cyclic ureas, which are privileged scaffolds in neuroactive and antiviral compounds[5].



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Figure 1: Divergent synthetic workflows for **3-(3-hydroxypropyl)-1,3-dimethylurea**.

Experimental Protocols: Self-Validating Workflows

Successful utilization of this intermediate requires strict control over reaction conditions to prevent urea cleavage or unwanted N-alkylation. The following protocols detail the two primary pathways for functionalizing this intermediate.

Protocol A: Hydroxyl Activation and Intramolecular Cyclization

Objective: Convert the linear urea into a functionalized cyclic tetrahydropyrimidin-2-one derivative.

Step 1: Mesylation of the Primary Hydroxyl

- Preparation: Dissolve 1.0 eq of **3-(3-hydroxypropyl)-1,3-dimethylurea** in anhydrous dichloromethane (DCM) under an inert nitrogen atmosphere. Causality: Anhydrous conditions are critical to prevent the hydrolysis of the highly reactive methanesulfonyl chloride (MsCl) reagent.
- Base Addition: Add 2.5 eq of triethylamine (TEA) and cool the mixture to 0 °C. Causality: TEA serves a dual purpose: it neutralizes the HCl byproduct (preventing acid-catalyzed degradation of the urea core) and acts as a nucleophilic catalyst.
- Activation: Dropwise add 1.2 eq of MsCl over 30 minutes. Maintain at 0 °C for 2 hours.
- Workup: Quench with saturated aqueous NaHCO₃.

. Extract with DCM, dry over anhydrous Na₂SO₄.

SO

, and concentrate in vacuo. The resulting mesylate is typically used immediately in the next step without further purification to avoid thermal degradation.

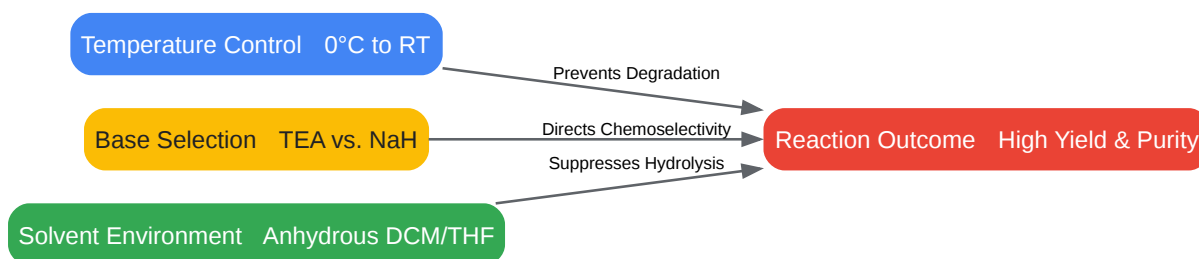
Step 2: Base-Promoted Cyclization

- Deprotonation: Dissolve the crude mesylate in anhydrous tetrahydrofuran (THF). Cool to 0 °C and slowly add 1.5 eq of Sodium Hydride (NaH, 60% dispersion in mineral oil). Causality: NaH is a strong, non-nucleophilic base that quantitatively deprotonates the remaining secondary urea nitrogen, generating a highly nucleophilic nitrogen anion.
- Cyclization: Warm the reaction to room temperature and stir for 4 hours. The intramolecular nature of this reaction (forming a favorable 6-membered ring) ensures rapid kinetics.
- Isolation: Quench carefully with cold water, extract with ethyl acetate, and purify via flash chromatography (Silica gel, EtOAc/Hexanes) to yield the cyclic urea[6].

Protocol B: Direct Etherification via Mitsunobu Reaction

Objective: Conjugate the intermediate to a phenolic API fragment to create a targeted linker.

- **Reagent Assembly:** In a flame-dried flask, combine 1.0 eq of **3-(3-hydroxypropyl)-1,3-dimethylurea**, 1.0 eq of the target phenol, and 1.2 eq of Triphenylphosphine (PPh₃) in anhydrous THF.
- **Activation:** Cool the mixture to 0 °C. Dropwise add 1.2 eq of Diisopropyl azodicarboxylate (DIAD). **Causality:** DIAD is preferred over DEAD due to its superior safety profile and lower volatility. The slow addition controls the exothermic formation of the reactive betaine intermediate, preventing unwanted side reactions.
- **Propagation:** Allow the reaction to warm to room temperature and stir for 12 hours. The primary hydroxyl group undergoes clean inversion (though irrelevant for achiral primary alcohols, the S_N2 mechanism ensures high regioselectivity).
- **Purification:** Concentrate the mixture and purify via reverse-phase HPLC to separate the product from the triphenylphosphine oxide byproduct.



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Figure 2: Logical relationship of critical reaction parameters ensuring protocol self-validation.

Quantitative Data Presentation

To facilitate experimental planning, Table 1 summarizes the optimized parameters and expected outcomes for the workflows described above.

Table 1: Optimization and Yield Metrics for **3-(3-Hydroxypropyl)-1,3-dimethylurea** Functionalization

Reaction Pathway	Reagents / Catalyst	Temp (°C)	Time (h)	Expected Yield (%)	Purity (HPLC)	Key Analytical Marker
Mesylation	MsCl, TEA, DCM	0	2	92 - 95	> 90% (Crude)	Downshift of -CH OH in H-NMR
Cyclization	NaH, THF	0 to 25	4	78 - 85	> 95%	Disappearance of N-H stretch (IR)
Mitsunobu	Phenol, PPh ₃ , DIAD, THF	0 to 25	12	65 - 75	> 98%	Shift of -CH -O- from 3.6 to 4.1 ppm
Halogenation	SOCl ₂ , DMF (cat.), DCM	Reflux	6	80 - 88	> 92%	Mass shift (M to M +34 for Cl)

References

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